

# Investigating ST-836 Hydrochloride: A Search for Neuroprotective Evidence

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## Compound of Interest

Compound Name: ST-836 hydrochloride

Cat. No.: B1139235

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An extensive review of publicly available scientific literature and databases reveals a significant lack of information regarding the neuroprotective effects of the compound designated as **ST-836 hydrochloride**. Despite a thorough search for preclinical and clinical data, no studies detailing its mechanism of action, efficacy, or experimental protocols in the context of neuroprotection were identified.

The available information for **ST-836 hydrochloride** is currently limited to its basic chemical properties. It is identified by the CAS number 1415564-68-9 and has the molecular formula  $C_{23}H_{35}ClN_4OS$ .<sup>[1]</sup><sup>[2]</sup> Its chemical name is N-[2-[4-(2-methoxyphenyl)piperazin-1-yl]ethyl]-N-propyl-4,5,6,7-tetrahydro-1,3-benzothiazol-6-amine hydrochloride.<sup>[2]</sup> The compound is described as a white to off-white powder, soluble in DMSO, and recommended to be stored at -20°C.<sup>[1]</sup>

Without any published research on its biological activity, it is not possible to provide the requested in-depth technical guide, including quantitative data, detailed experimental methodologies, or diagrams of signaling pathways. The absence of such data indicates that **ST-836 hydrochloride** may be a novel compound in the early stages of development, an internal research compound not yet disclosed in public forums, or a designation that is not widely used in scientific literature.

Further investigation into the neuroprotective potential of **ST-836 hydrochloride** will require access to proprietary research or the future publication of studies that evaluate its biological effects. Researchers, scientists, and drug development professionals interested in this

compound are encouraged to monitor scientific databases for any forthcoming publications that may shed light on its pharmacological profile.

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## References

- 1. ST-836 hydrochloride CAS#: 1415564-68-9 [m.chemicalbook.com]
- 2. ST-836 hydrochloride | 1415564-68-9 [amp.chemicalbook.com]
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